

Physical and chemical properties of Allyl cyclohexanepropionate

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Compound of Interest

Compound Name: Allyl cyclohexanepropionate

Cat. No.: B1218758

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An In-depth Technical Guide to **Allyl Cyclohexanepropionate**

Introduction

Allyl cyclohexanepropionate (CAS No. 2705-87-5) is a synthetic ester recognized for its distinct sweet, fruity aroma reminiscent of pineapple.[1][2][3][4] This colorless to pale yellow liquid is a significant component in the flavor and fragrance industries.[1][5] It is valued for its contribution to fruity top notes and its ability to impart pineapple and chamomile nuances in perfumery.[1][3] While not found in nature, its unique olfactory profile makes it a valuable synthetic ingredient.[1][2][6] This document provides a comprehensive overview of its physical and chemical properties, synthesis, and applications for researchers, scientists, and drug development professionals.

Identifiers and Chemical Structure

Identifier	Value
IUPAC Name	prop-2-enyl 3-cyclohexylpropanoate[7]
CAS Number	2705-87-5[6][7][8][9]
Molecular Formula	C12H20O2[5][6][7][8][10]
Molecular Weight	196.29 g/mol [5][6][7][8][10]
SMILES	C=CCOC(=O)CCC1CCCCC1[7][10][11]
InChI	InChI=1S/C12H20O2/c1-2-10-14-12(13)9-8-11-6-4-3-5-7-11/h2,11H,1,3-10H2[7][10][11]
InChIKey	TWXUTZNBHUWMKJ-UHFFFAOYSA-N[7][10][11]
FEMA Number	2026[6][7]
EINECS Number	220-292-5[6][7]

Physical Properties

Allyl cyclohexanepropionate is a colorless to pale yellow, clear liquid at room temperature.[1][5][12] It possesses a strong, sweet, and fruity odor, most commonly associated with pineapple.[1][2][3]

Property	Value	Reference
Appearance	Colorless to pale yellow clear liquid	[1][5][12]
Odor	Sweet, fruity, pineapple-like	[1][2][3][12]
Boiling Point	266°C (510.8°F) at 760 mmHg	[6]
91°C (196°F) at 1 mmHg	[3][7][11][13]	
Melting Point	< -20°C (< -4°F)	[6][13]
Density	0.945 - 0.950 g/mL at 20°C	[7][12]
0.948 g/mL at 25°C	[3][11]	
Refractive Index	1.457 - 1.462 at 20°C	[7][9][12]
1.46 (lit.) at 20°C	[11][13][14]	
Flash Point	106°C (222.8°F) - closed cup	[6]
109°C	[12]	
Vapor Pressure	0.009 mmHg at 25°C (est.)	[9]
Solubility	Insoluble in water and glycerine	[7][9][12]
Soluble in ethanol, ether, higher oils, and fatty oils	[1][7][9]	
logP (o/w)	4.28	[6]

Chemical Properties

As an ester, **allyl cyclohexanepropionate** can undergo hydrolysis under acidic or basic conditions to yield cyclohexanepropionic acid and allyl alcohol.[1] It is considered a combustible liquid. For fragrance applications, the level of free allyl alcohol in the ester should be less than 0.1%.[7]

Stability and Storage:

Allyl cyclohexanepropionate should be stored in a cool, dry, and well-ventilated area away from heat sources and open flames.[1] It should be kept in tightly sealed, light-resistant containers to prevent degradation.[1][12] The compound is chemically stable under standard ambient conditions.

Experimental Protocols: Synthesis

The primary method for synthesizing **allyl cyclohexanepropionate** is through the esterification of 3-cyclohexylpropionic acid with allyl alcohol.[1][3]

Two-Step Synthesis from Cinnamic Acid:

A common industrial synthesis involves a two-step process starting from cinnamic acid.[6]

- **Hydrogenation of Cinnamic Acid:** Cinnamic acid is hydrogenated at high temperatures (over 200°C) using a catalyst such as palladium on carbon (Pd/C) to produce 3-cyclohexylpropionic acid.[2][6]
- **Fischer Esterification:** The resulting 3-cyclohexylpropionic acid is then esterified with allyl alcohol using an acid catalyst like concentrated sulfuric acid or p-toluenesulfonic acid under reflux conditions.[1][2][6] The water produced during the reaction is removed azeotropically to drive the equilibrium towards the product.[1][2]

Alternative Synthesis Routes:

- **Transesterification:** 3-cyclohexylpropionic acid methyl ester can be transesterified with allyl alcohol using a calcium carbonate catalyst.[2][15] The equilibrium is shifted by removing the resulting methanol as an azeotrope with cyclohexane.[2][15] A patent also describes a method using an organotin catalyst for the transesterification of cyclohexylpropionic acid methyl ester and allyl alcohol.[16]
- **Phase-Transfer Catalysis:** Another method involves the reaction of allyl alcohol with an aqueous solution of the sodium or calcium salt of 3-cyclohexylpropionic acid in the presence of sodium iodide and a phase-transfer catalyst.[2][15]

Purification:

Following synthesis, **allyl cyclohexanepropionate** is typically purified by vacuum distillation.[1]

Biological Activity and Signaling Pathways

Currently, there is limited publicly available information on specific biological activities or signaling pathways directly modulated by **allyl cyclohexanepropionate**. Its primary application and research focus have been within the flavor and fragrance industries.[1][6] Toxicological studies have been conducted to ensure its safety for use in consumer products.[17] For instance, it was found to be negative in an Ames test and did not show clastogenic activity in an in vitro micronucleus test.[17]

Applications

The primary application of **allyl cyclohexanepropionate** is as a fragrance and flavoring ingredient.[1][6]

- **Perfumery:** It is used to create fruity top notes, particularly pineapple and chamomile nuances, in various fragrance compositions.[1][3][6] It is also used as a modifier for other fragrance materials.[13]
- **Flavors:** It is a key component in artificial pineapple flavorings and is also used to modify strawberry, raspberry, and other fruit flavors.[2][13] It is used in a variety of food products, including baked goods, chewing gum, and beverages.[13]

Safety and Handling

Allyl cyclohexanepropionate is classified as a combustible liquid. It is harmful if swallowed, in contact with skin, or if inhaled, and may cause an allergic skin reaction.[18] It is also very toxic to aquatic life with long-lasting effects.[18]

Personal Protective Equipment (PPE):

When handling this compound, it is recommended to use appropriate personal protective equipment, including:

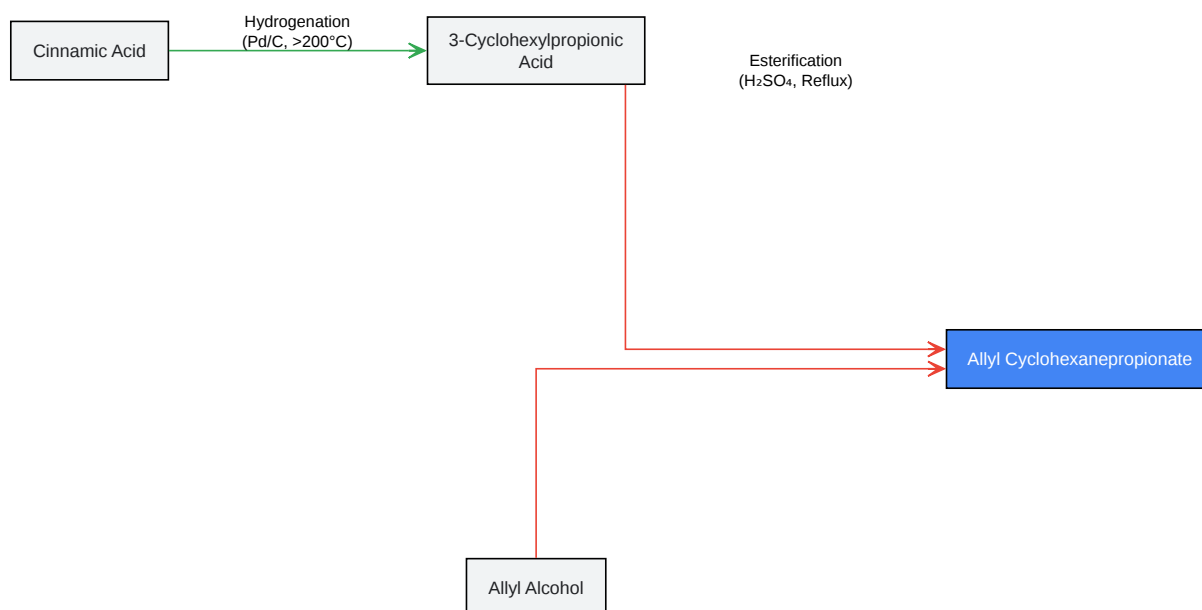
- **Gloves:** To prevent skin contact.[1]
- **Safety Goggles/Eyeshields:** To protect the eyes.[1]

- Respiratory Protection: A dust mask (type N95) or other suitable respirator should be used if vapors or aerosols are generated.

First Aid Measures:

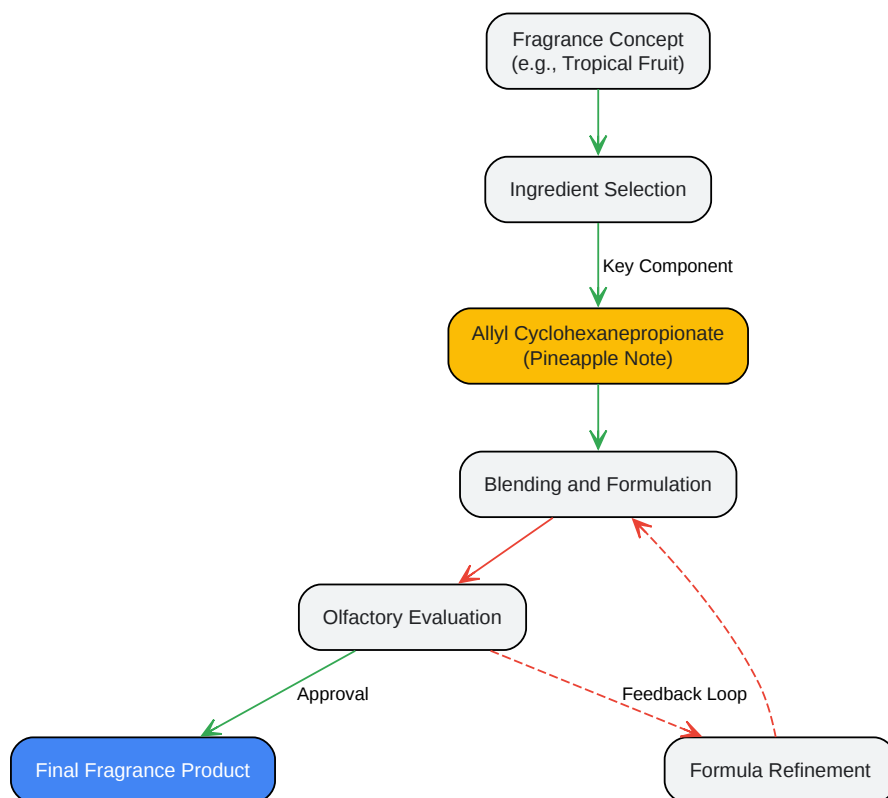
- Skin Contact: Remove contaminated clothing and rinse the skin with plenty of water.
- Eye Contact: Rinse with plenty of water and remove contact lenses if present.
- Ingestion: Immediately have the victim drink water (two glasses at most) and consult a physician.

Mandatory Visualizations



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Caption: Synthesis of **Allyl Cyclohexanepropionate**.



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Caption: Fragrance Formulation Workflow.

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References

- 1. Page loading... [wap.guidechem.com]
- 2. perfumerflavorist.com [perfumerflavorist.com]
- 3. Allyl cyclohexylpropionate | 2705-87-5 [chemicalbook.com]

- 4. nbinno.com [nbinno.com]
- 5. Allyl Cyclohexanepropionate Analytical Standard at Best Price, High Purity & Reliable Quality [nacchemical.com]
- 6. ScenTree - Allyl cyclohexyl propionate (CAS N° 2705-87-5) [scentree.co]
- 7. Allyl cyclohexanepropionate | C₁₂H₂₀O₂ | CID 17617 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. scbt.com [scbt.com]
- 9. allyl cyclohexyl propionate, 2705-87-5 [thegoodscentcompany.com]
- 10. GSRS [precision.fda.gov]
- 11. 环己烷丙酸烯丙酯 ≥98%, FCC, FG | Sigma-Aldrich [sigmaaldrich.com]
- 12. ALLYL CYCLOHEXYL PROPIONATE [ventos.com]
- 13. Allyl cyclohexylpropionate CAS#: 2705-87-5 [m.chemicalbook.com]
- 14. Allyl Cyclohexyl Propionate manufacturers and suppliers in China - ODOWELL [odowell.com]
- 15. img.perfumerflavorist.com [img.perfumerflavorist.com]
- 16. CN101041618A - New production technique of cyclohexyl allyl propionate - Google Patents [patents.google.com]
- 17. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
- 18. vigon.com [vigon.com]
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